Comparative analysis of spectroscopic data with similar benzophenone structures

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Compound of Interest

Compound Name:	*(4-Chloro-3-nitrophenyl)(p-tolyl)methanone*
CAS No.:	*40306-24-9*
Cat. No.:	*B114029*

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A Comparative Spectroscopic Guide to Benzophenone and Its Derivatives

For researchers, scientists, and professionals in drug development, a nuanced understanding of a molecule's structural and electronic properties is paramount. Spectroscopic techniques offer a powerful lens through which we can fingerprint these characteristics. This guide provides a comparative analysis of the spectroscopic data for benzophenone and two of its structurally similar derivatives: 4-hydroxybenzophenone and 4-methoxybenzophenone. By examining their Ultraviolet-Visible (UV-Vis), Fourier-Transform Infrared (FT-IR), and Nuclear Magnetic Resonance (NMR) spectra, we can elucidate the subtle yet significant impacts of para-substitution on the benzophenone core. This document is designed to serve not only as a data repository but also as a practical guide to the underlying principles and experimental best practices.

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The Structural Context: Benzophenone and Its Analogs

Benzophenone serves as our parent compound, a simple aromatic ketone. The introduction of a hydroxyl (-OH) group in 4-hydroxybenzophenone and a methoxy (-OCH_3) group in 4-methoxybenzophenone at the para position of one phenyl ring allows us to probe the effects of an electron-donating group with and without the capacity for hydrogen bonding. These structural modifications directly influence the electronic transitions, vibrational modes, and chemical environments of the nuclei, which are reflected in their respective spectra.

Ultraviolet-Visible (UV-Vis) Spectroscopy: A Window into Electronic Transitions

UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a molecule, providing insights into its electronic structure. The absorption of photons promotes electrons from a lower energy ground state to a higher energy excited state. In benzophenones, the principal electronic transitions of interest are the π → π* and n → π* transitions.

The π → π* transition, typically of high intensity, involves the excitation of an electron from a π bonding orbital to a π* antibonding orbital. The n → π* transition is of lower intensity and involves the excitation of a non-bonding electron (from the carbonyl oxygen) to a π* antibonding orbital. The position and intensity of these absorption bands are sensitive to the molecular structure and the solvent environment.

Comparative UV-Vis Spectral Data

The following table summarizes the maximum absorption wavelengths (λmax) for benzophenone and its derivatives in ethanol, a polar protic solvent.

Compound	λmax (π → π*) (nm)*	λmax (n → π) (nm)
Benzophenone	~252	~334
4-Hydroxybenzophenone	~280-290	Not distinctly observed
4-Methoxybenzophenone	~285	Not distinctly observed

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Analysis and Expertise:

The π → π* transition in both 4-hydroxybenzophenone and 4-methoxybenzophenone is red-shifted (a bathochromic shift) compared to benzophenone. This is due to the electron-donating nature of the hydroxyl and methoxy groups, which extend the conjugation of the π-system and lower the energy gap between the π and π* orbitals. The n → π* transition is often obscured or blue-shifted (a hypsochromic shift) in polar solvents due to hydrogen bonding between the solvent and the carbonyl oxygen's lone pair of electrons, which stabilizes the n-orbital and increases the energy of the transition. In the case of the substituted benzophenones, the strong π → π* absorption band can further mask the weaker n → π* transition.

Experimental Protocol: UV-Vis Spectroscopy

A robust and reproducible UV-Vis analysis hinges on careful sample preparation and instrument calibration.

- Solvent Selection and Preparation: Choose a UV-grade solvent that dissolves the sample and is transparent in the wavelength range of interest. Ethanol is a common choice for benzophenones. Prepare a stock solution of the analyte at a known concentration (e.g., 1 mg/mL).

- Instrument Initialization and Blanking: Turn on the spectrophotometer and allow the lamps to warm up for at least 15-20 minutes to ensure a stable output. Fill a quartz cuvette with the pure solvent to serve as a blank. Place the blank in the spectrophotometer and perform a baseline correction across the desired wavelength range (e.g., 200-400 nm). This step is crucial as it subtracts the absorbance of the solvent and the cuvette itself, ensuring that the final spectrum is solely that of the analyte.

- Sample Preparation and Measurement: From the stock solution, prepare a dilute solution of the analyte in the chosen solvent. The concentration should be such that the maximum absorbance falls within the optimal range of the instrument (typically 0.2 - 1.0 absorbance units) to ensure linearity according to the Beer-Lambert Law. Rinse the sample cuvette with a small amount of the sample solution before filling it. Place the sample cuvette in the spectrophotometer and acquire the absorption spectrum.

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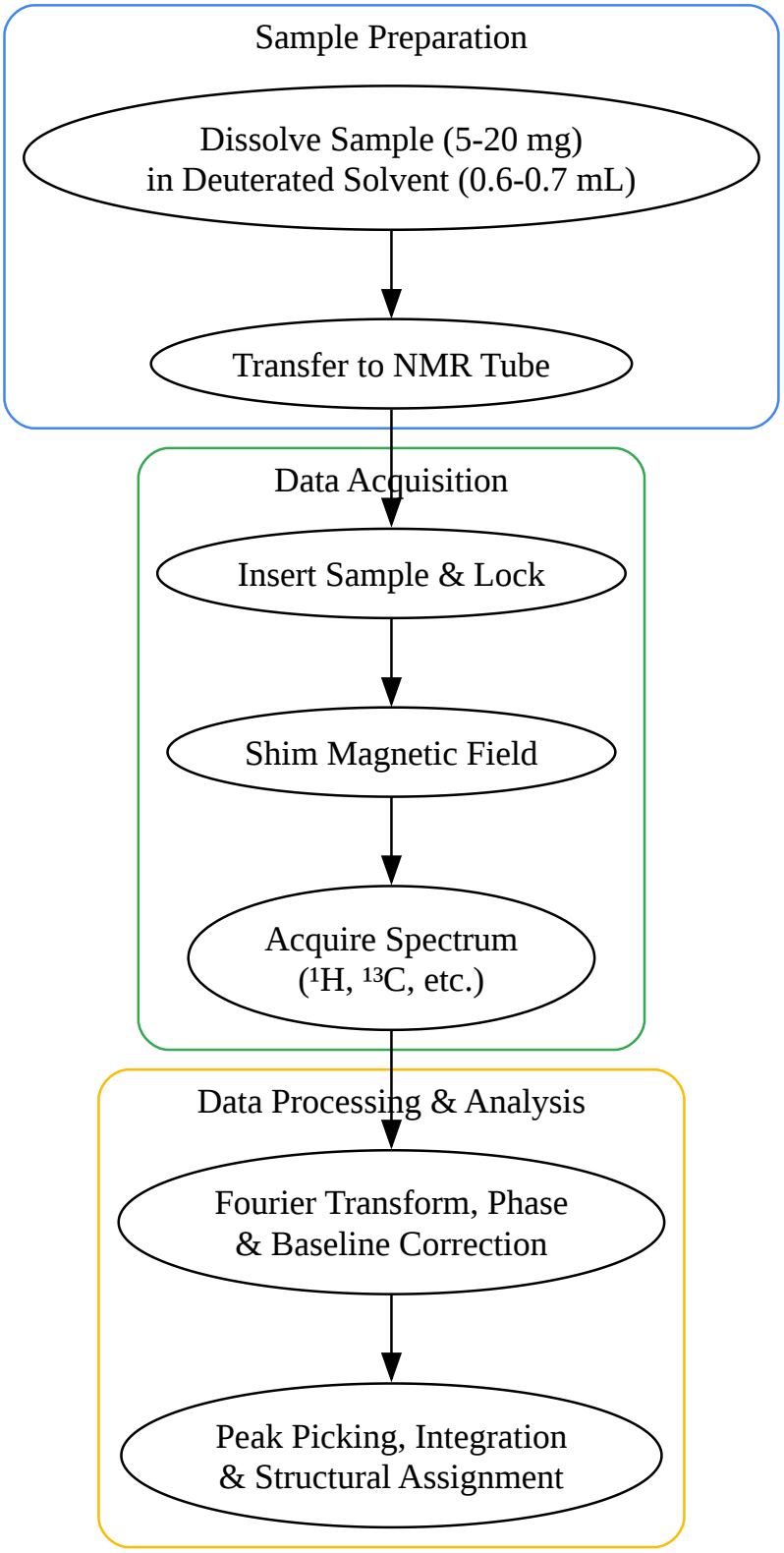
- Data Analysis: Identify the wavelength of maximum absorbance (λmax) for each electronic transition.



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Fourier-Transform Infrared (FT-IR) Spectroscopy: Probing Molecular Vibrations

FT-IR spectroscopy measures the absorption of infrared radiation by a molecule, which excites molecular vibrations (e.g., stretching and bending). The frequencies of these vibrations are characteristic of the bonds and functional groups present in the molecule, providing a molecular "fingerprint." For benzophenones, key vibrational modes include the C=O stretch of the ketone, C=C stretches of the aromatic rings, and, in the derivatives, the O-H and C-O stretches.

Comparative FT-IR Spectral Data

The following table highlights the key vibrational frequencies (in cm^{-1}) for benzophenone and its derivatives.

Vibrational Mode	Benzophenone (cm^{-1})	4-Hydroxybenzophenone (cm^{-1})	4-Methoxybenzophenone (cm^{-1})
O-H Stretch	-	~3300-3400 (broad)	-
Aromatic C-H Stretch	~3060	~3070	~3065
C=O Stretch	~1660	~1640	~1650
Aromatic C=C Stretch	~1600, ~1580	~1600, ~1585	~1595, ~1575
C-O Stretch	-	~1280	~1260

Analysis and Expertise:

The most informative band in the IR spectra of these compounds is the C=O stretch. In 4-hydroxybenzophenone and 4-methoxybenzophenone, the C=O stretching frequency is lower than in benzophenone. This is because the electron-donating hydroxyl and methoxy groups decrease the double bond character of the carbonyl group through resonance, thereby weakening the bond and lowering the vibrational frequency. The effect is more pronounced in

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4-hydroxybenzophenone due to the potential for intermolecular hydrogen bonding in the solid state, which further weakens the C=O bond.

4-Hydroxybenzophenone also exhibits a characteristic broad O-H stretching band around 3300-3400 cm^{-1}. Both derivatives show a strong C-O stretching band, which is absent in benzophenone.

Experimental Protocol: FT-IR Spectroscopy (ATR)

Attenuated Total Reflectance (ATR) is a convenient sampling technique for solid samples that requires minimal sample preparation.

- Instrument Preparation: Ensure the ATR crystal (e.g., diamond) is clean. Use a solvent like isopropanol to wipe the crystal surface and allow it to dry completely.
- Background Collection: Before analyzing the sample, a background spectrum must be collected. This is a spectrum of the empty ATR crystal exposed to the ambient atmosphere. This spectrum is then subtracted from the sample spectrum to remove contributions from the instrument and the atmosphere (e.g., CO_2 and water vapor). This is a critical self-validating step.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal. Apply pressure using the built-in clamp to ensure good contact between the sample and the crystal surface. Inconsistent pressure can lead to variations in peak intensities, so a consistent application is key to reproducibility.
- Spectrum Acquisition: Collect the FT-IR spectrum. The instrument will typically co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing and Analysis: The resulting spectrum may require a baseline correction to account for any drift. An ATR correction may also be applied to account for the wavelength-dependent depth of penetration of the IR beam. Identify the key absorption bands and their corresponding vibrational modes.

Caption: Workflow for FT-IR Spectroscopy using ATR.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules. It is based on the absorption of radiofrequency waves by atomic nuclei in a strong magnetic field. The chemical shift (δ) of a nucleus is highly sensitive to its local electronic environment, providing information about the different types of atoms in a molecule.

Comparative ^{1}H NMR Spectral Data (in $CDCl_3$, δ ppm)

Proton Environment	Benzophenone (δ ppm)	4-Hydroxybenzophenone (δ ppm)	4-Methoxybenzophenone (δ ppm)
Aromatic Protons	~7.4-7.8 (m, 10H)	~6.9 (d, 2H), ~7.4-7.8 (m, 7H)	~6.9 (d, 2H), ~7.4-7.8 (m, 7H)
-OH Proton	-	Variable (broad s, 1H)	-
$-OCH_3$ Protons	-	-	~3.8 (s, 3H)

Comparative ^{13}C NMR Spectral Data (in $CDCl_3$, δ ppm)

Carbon Environment	Benzophenone (δ ppm)	4-Hydroxybenzophenone (δ ppm)	4-Methoxybenzophenone (δ ppm)
C=O Carbon	~196.7	~196.5	~195.6
Aromatic Carbons	~128-138	~115-162	~113-163
$-OCH_3$ Carbon	-	-	~55.5

Analysis and Expertise:

In the ^{1}H NMR spectra, the aromatic protons of the unsubstituted ring in the derivatives have similar chemical shifts to those in benzophenone. However, the protons on the substituted ring are shifted upfield due to the shielding effect of the electron-donating -OH and $-OCH_3$ groups. 4-Hydroxybenzophenone shows a broad singlet for the hydroxyl proton, the chemical shift of

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which is concentration and solvent dependent. 4-Methoxybenzophenone displays a characteristic sharp singlet for the three methoxy protons around 3.8 ppm.

In the ^{13}C NMR spectra, the carbonyl carbon chemical shift is slightly shielded (shifted to a lower ppm value) in the substituted benzophenones. This is again due to the electron-donating resonance effect of the para-substituents, which increases the electron density at the carbonyl carbon. The carbon attached to the oxygen in the substituted ring (C-OH and C-OCH_3) is significantly deshielded, appearing at a high chemical shift (~160 ppm).

Experimental Protocol: ^{1}H and ^{13}C NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-20 mg of the sample for ^{1}H NMR (20-50 mg for ^{13}C NMR) and dissolve it in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a clean vial. The deuterated solvent is essential as it is "invisible" in the ^{1}H NMR spectrum and is used by the spectrometer to "lock" onto a stable magnetic field frequency. A small amount of a reference standard, such as tetramethylsilane (TMS), can be added to set the chemical shift scale to 0 ppm.

- Transfer to NMR Tube: Filter the solution through a small plug of glass wool in a Pasteur pipette into a clean, dry NMR tube to remove any particulate matter, which can degrade the spectral quality.

- Instrument Setup: Insert the NMR tube into the spinner turbine and place it in the spectrometer. The instrument will then lock onto the deuterium signal of the solvent.

- Shimming: The magnetic field homogeneity is optimized through a process called shimming, which involves adjusting a series of shim coils. This is a critical step to obtain sharp, well-resolved peaks. Automated shimming routines are standard on modern spectrometers.

- Acquisition: Set the appropriate acquisition parameters (e.g., number of scans, pulse width, relaxation delay) and acquire the ^{1}H and ^{13}C spectra. For ^{13}C NMR, a greater number of scans is required due to the low natural abundance of the ^{13}C isotope.

- Data Processing: The raw data (Free Induction Decay or FID) is converted into a spectrum via a Fourier Transform. The spectrum is then phased and baseline corrected.

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- Data Analysis: The processed spectrum is analyzed by identifying the chemical shifts, integrating the peak areas (for ^{1}H NMR), and determining the splitting patterns (multiplicity) to elucidate the molecular structure.

Caption: Workflow for NMR Spectroscopy.

Conclusion

The comparative analysis of benzophenone, 4-hydroxybenzophenone, and 4-methoxybenzophenone demonstrates the profound influence of substituents on the spectroscopic properties of a molecule. The electron-donating -OH and -OCH_3 groups cause predictable shifts in the UV-Vis, FT-IR, and NMR spectra, providing a clear illustration of structure-spectra relationships. By following rigorous and self-validating experimental protocols, researchers can confidently acquire and interpret high-quality spectroscopic data to characterize their compounds of interest. This guide serves as a foundational resource for such endeavors, blending established data with the practical insights necessary for robust scientific investigation.

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